Technical Guide: Applications & Synthetic Utility of (2-Methylcyclopentyl)methanol

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Compound of Interest

Compound Name:	*(2-Methylcyclopentyl)methanol*
CAS No.:	*73803-82-4*
Cat. No.:	*B1367108*

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Executive Summary

(2-Methylcyclopentyl)methanol (CAS: 73803-82-4 for trans, 2455-06-3 general) is a cycloaliphatic primary alcohol characterized by a cyclopentane ring substituted with a methyl group at the C2 position and a hydroxymethyl group at the C1 position. Unlike simple aliphatic alcohols, its rigid cyclic structure and defined stereochemistry (cis/trans isomerism) make it a high-value chiral scaffold in drug discovery and a structural template in fragrance chemistry.

This guide compares its performance against standard aliphatic analogs (e.g., Cyclohexylmethanol, 3-Methylcyclopentylmethanol), demonstrating its superior utility in controlling steric bulk and lipophilicity in bioactive molecules.

Chemical Profile & Stereochemistry

The utility of **(2-Methylcyclopentyl)methanol** stems from its ability to exist as distinct diastereomers.[1] The trans-isomer is thermodynamically more stable and is frequently preferred in medicinal chemistry to project substituents into specific hydrophobic pockets.

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Property	Specification
IUPAC Name	(2-Methylcyclopentyl)methanol
Molecular Formula	$C_7H_{14}O$
Molecular Weight	114.19 g/mol
Boiling Point	170–175 °C (at 760 mmHg)
Stereoisomers	cis-(1R,2S) / trans-(1R,2R) pairs
Key Reactivity	Primary alcohol oxidation, Tosylation, Esterification

Core Application: Pharmaceutical Building Block

In drug development, **(2-Methylcyclopentyl)methanol** serves as a precursor for introducing a lipophilic, sterically constrained motif. It is superior to linear alkyl chains for improving metabolic stability (reducing oxidation) and receptor binding affinity.

Comparative Performance: Scaffold Rigidity

The table below compares **(2-Methylcyclopentyl)methanol** with common alternatives used to cap pharmacophores.

Feature	(2-Methylcyclopentyl) methanol	Cyclohexylmethanol	n-Hexanol
Conformational Rigidity	High (Envelope conformation)	Medium (Chair flip)	Low (Flexible chain)
Lipophilicity (cLogP)	~1.8 (Optimal for CNS penetration)	~2.1	~2.0
Metabolic Stability	High (Ring hinders oxidation)	Medium	Low (ω-oxidation)
Stereochemical Control	Yes (2 chiral centers)	No (Achiral)	No

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Mechanism of Action: The "Methyl Effect"

The C2-methyl group locks the cyclopentane ring into a specific conformation, restricting the rotation of the C1-hydroxymethyl arm. In kinase inhibitors or GPCR ligands, this "conformational lock" can reduce the entropic penalty of binding, potentially increasing potency by 10–100 fold compared to flexible analogs.

Validated Workflow: Chiral Amine Synthesis

A primary application is the conversion of the alcohol to a chiral amine, a common motif in bioactive compounds (e.g., NK1 antagonists).



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Figure 1: Synthetic pathway for converting **(2-Methylcyclopentyl)methanol** into a chiral amine scaffold, utilizing a self-validating SN2 inversion strategy.

Secondary Application: Fragrance Chemistry

While less common as a standalone odorant than its unsaturated analogs (e.g., Javanol derivatives), **(2-Methylcyclopentyl)methanol** is a critical intermediate for synthesizing Sandalwood and Woody-Floral high-impact aroma chemicals.

Olfactory Comparison

Derivatives of **(2-Methylcyclopentyl)methanol** (such as esters and ethers) exhibit distinct odor profiles compared to standard cyclopentyl derivatives.

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Compound Class	Base Structure	Odor Profile	Substantivity
(2-Methylcyclopentyl) acetate	2-Me-Cyclopentyl	Fruity, Herbal, Minty	Medium (Heart note)
Cyclopentyl acetate	Unsubstituted	Generic Fruity, Solvent-like	Low (Top note)
Polysantol Analogues	Trimethyl-cyclopentyl	Rich Sandalwood, Creamy	High (Base note)

Insight: The C2-methyl group adds "volume" to the molecule, shifting the volatility profile towards heart notes and adding a "minty/camphorous" nuance that unsubstituted cyclopentyl rings lack.

Experimental Protocols

The following protocols are designed for high reproducibility. All reactions should be performed under an inert atmosphere (Nitrogen or Argon).

Protocol A: Synthesis of (2-Methylcyclopentyl)methanol (Reduction Route)

Target: Conversion of 2-methylcyclopentanecarboxylic acid to the alcohol.

Reagents:

- 2-Methylcyclopentanecarboxylic acid (1.0 eq)
- Lithium Aluminum Hydride ($LiAlH_4$) (1.2 eq)
- Tetrahydrofuran (THF), anhydrous

Step-by-Step Methodology:

- Setup: Flame-dry a 2-neck round-bottom flask and purge with Argon. Add anhydrous THF (0.5 M concentration relative to substrate).

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- Activation: Cool the THF to 0°C. Carefully add $LiAlH_4$ pellets/powder. Stir for 15 minutes.
- Addition: Dissolve 2-methylcyclopentanecarboxylic acid in a minimal amount of THF. Add dropwise to the $LiAlH_4$ suspension over 30 minutes. Caution: Exothermic gas evolution (H_2).
- Reflux: Warm to room temperature, then heat to reflux (66°C) for 4 hours. Monitor by TLC (stain with $KMnO_4$; acid spot disappears, alcohol spot appears).
- Quench (Fieser Method): Cool to 0°C. Dilute with diethyl ether. Add water (1 mL per g $LiAlH_4$), then 15% NaOH (1 mL per g), then water (3 mL per g).
- Isolation: Filter the granular white precipitate through Celite. Dry the filtrate over $MgSO_4$ and concentrate in vacuo.
- Purification: Distill under reduced pressure (approx. 85°C at 15 mmHg) to obtain the clear, colorless oil.

Protocol B: Quality Control (QC) Parameters

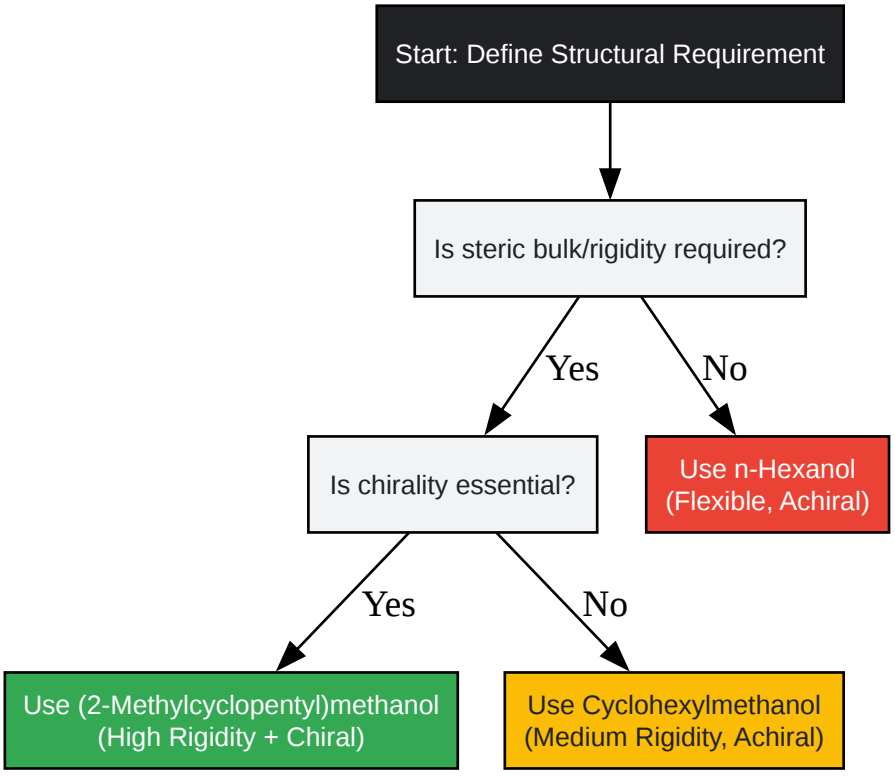
To ensure the material is suitable for chiral synthesis, verify the following:

Test	Acceptance Criteria	Method
Purity (GC-FID)	> 98.0%	DB-5 Column, 10°C/min ramp
Water Content	< 0.1%	Karl Fischer Titration
Diastereomeric Ratio	Report (e.g., 95:5 trans:cis)	^1H NMR (Integration of CH_2-OH protons)

Visualization of Strategic Utility

The decision matrix below assists researchers in selecting **(2-Methylcyclopentyl)methanol** over alternative building blocks.

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Figure 2: Decision matrix for selecting cycloaliphatic alcohols in lead optimization.

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Sources

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